

Physical and chemical properties of Barium acetate monohydrate

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Compound of Interest

Compound Name: *Barium acetate monohydrate*

Cat. No.: *B12711478*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Acetate Monohydrate**

Introduction

Barium acetate monohydrate ($(\text{CH}_3\text{COO})_2\text{Ba} \cdot \text{H}_2\text{O}$) is a salt of barium(II) and acetic acid.^[1] It is a moderately water-soluble crystalline barium source that is available in various grades, including ACS reagent, technical, and pharmaceutical grades.^[2] This compound serves as a precursor for the production of ultra-high purity compounds, catalysts, and nanoscale materials.^[2] In research and drug development, its utility ranges from a catalyst in organic synthesis to a reagent in analytical chemistry.^{[3][4]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Barium acetate monohydrate** are summarized in the tables below.

Table 1: General Properties of Barium Acetate Monohydrate

Property	Value	Reference
IUPAC Name	barium(2+);diacetate;hydrate	[5]
Synonyms	Barium diacetate monohydrate	[2]
CAS Number	5908-64-5	[5][6]
Chemical Formula	$(\text{CH}_3\text{COO})_2\text{Ba} \cdot \text{H}_2\text{O}$	[2][7]
Molecular Formula	$\text{C}_4\text{H}_8\text{BaO}_5$	[2][5]
Molecular Weight	273.43 g/mol	[2][5]
Appearance	White to off-white crystalline powder	[2][7]
Odor	Odorless to slight acetic acid odor	[8]

Table 2: Physical Properties of Barium Acetate (Anhydrous and Monohydrate)

Property	Value	Reference
Density		
Anhydrous	2.468 g/cm ³	[8]
Monohydrate	2.19 g/cm ³	[8]
Melting Point	Decomposes at 450 °C (Anhydrous)	[8]
Decomposes at 150 °C (Monohydrate)	[7]	
Boiling Point	Decomposes	[8]
pH	7.0 - 8.5 (50 g/L at 25 °C)	[9]
Vapor Pressure	~0 mmHg	[8]

Table 3: Solubility of Barium Acetate

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Water	0	55.8	[8]
20	71 - 72	[8]	
30	75	[8]	
40	79	[8]	
Acetic Acid	22.5	13.9	[8]
88	75.4	[8]	
Ethanol	25	0.092	[8]
Methanol	18	0.55	[8]
66	0.23	[8]	
Acetone	Insoluble	[8]	

Table 4: Toxicological Data for Barium Acetate

Parameter	Value	Species	Route	Reference
LD ₅₀ (Median Dose)	921 mg/kg	Rat	Oral	[8][10]

Experimental Protocols

Synthesis of Barium Acetate

Barium acetate is typically synthesized by the reaction of acetic acid with a barium salt, most commonly barium carbonate or barium sulfide.[1][11]

Method 1: Reaction with Barium Carbonate[12]

- Reaction Setup: In a reaction vessel, add industrial-grade barium carbonate and water in a 1:1 to 1:1.1 mass ratio.

- Addition of Acetic Acid: Add glacial acetic acid to the mixture. The molar ratio of barium carbonate to glacial acetic acid should be between 1:2 and 1:2.2.
- Reflux: Heat the mixture to 50-110 °C and maintain reflux. The reaction is complete when the evolution of CO₂ gas (bubbling) ceases. The chemical equation for this reaction is: BaCO₃ + 2CH₃COOH → (CH₃COO)₂Ba + H₂O + CO₂[\[8\]](#)
- Purification: Filter the resulting crude barium acetate solution to remove any unreacted solids or impurities.
- Crystallization: The crystallization of the specific hydrate depends on the temperature. To obtain the monohydrate, the solution should be crystallized between 25 and 40 °C.[\[11\]](#) For the anhydrous form, crystallization should occur at temperatures above 41 °C.[\[11\]](#) This is typically achieved through evaporative crystallization.
- Drying: The resulting crystals are dried under vacuum at an appropriate temperature (e.g., 120 °C) to yield the final barium acetate product.[\[12\]](#)

Method 2: Reaction with Barium Sulfide[\[11\]](#)

An alternative preparation method involves the reaction of barium sulfide with acetic acid: BaS + 2CH₃COOH → (CH₃COO)₂Ba + H₂S[\[11\]](#)

The subsequent steps of solvent evaporation and crystallization are similar to the barium carbonate method.

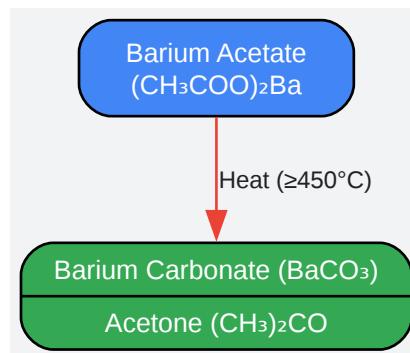
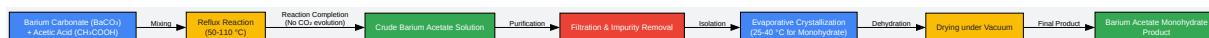
Thermal Decomposition Analysis

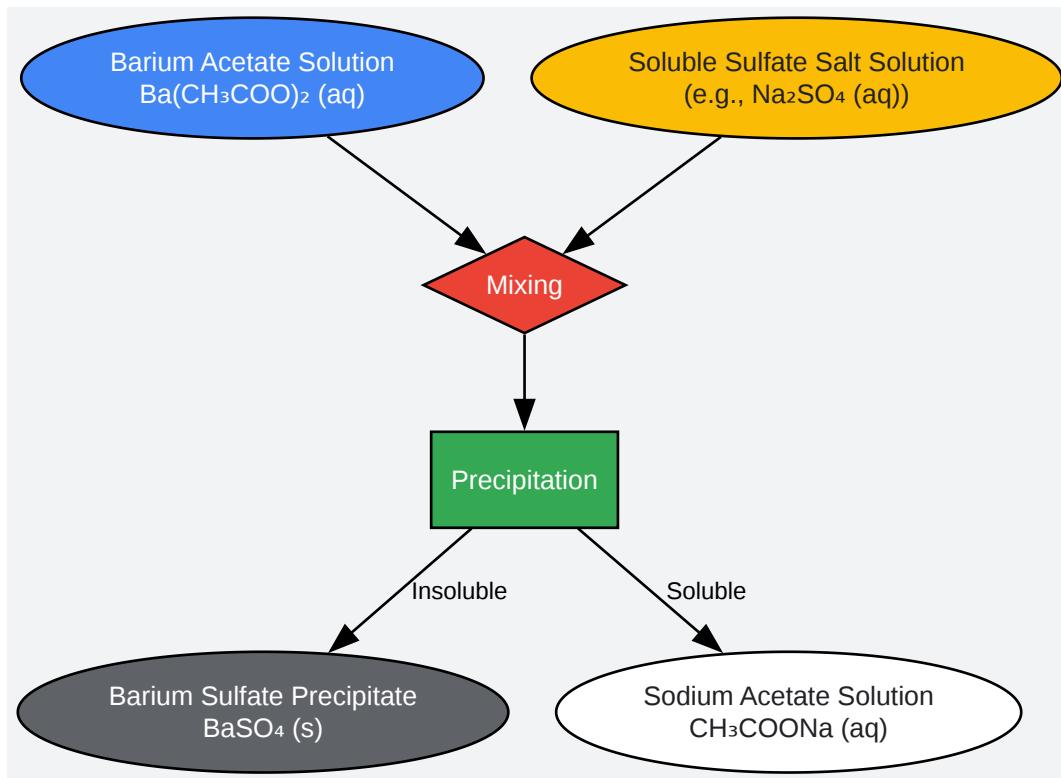
The thermal stability and decomposition of barium acetate can be investigated using thermogravimetric analysis (TGA).

- Instrumentation: A thermogravimetric analyzer is used to measure the change in mass of a sample as a function of temperature.
- Sample Preparation: A small, accurately weighed sample (e.g., 10-15 mg) of barium acetate is placed in the TGA sample pan.[\[13\]](#)

- Experimental Conditions: The experiment is typically run under a constant flow of an inert gas, such as nitrogen, at a specified flow rate (e.g., 40 mL/min).[\[13\]](#) A linear heating rate, for example, 10 °C/min, is applied.[\[13\]](#)
- Decomposition Pathway: When heated, barium acetate decomposes to form barium carbonate and acetone.[\[8\]](#) The reaction is as follows: $(\text{CH}_3\text{COO})_2\text{Ba} \rightarrow \text{BaCO}_3 + (\text{CH}_3)_2\text{CO}$ [\[8\]](#)
- Data Analysis: The TGA curve will show a weight loss corresponding to the evolution of acetone. The decomposition of anhydrous barium acetate begins at approximately 450 °C.[\[13\]](#) The kinetic parameters of the decomposition, such as activation energy, can be calculated from the TGA data.[\[13\]](#)

Visualizations





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